

Technical Support Center: High-Purity Recrystallization of CAS 10526-07-5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(3-Aminophenoxy)aniline

CAS No.: 99739-88-5

Cat. No.: B3318409

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Welcome to the Application Science Support Center. Note on Nomenclature: While occasionally queried under legacy or isomeric names like "**2-(3-Aminophenoxy)aniline**", the definitive chemical identity for CAS 10526-07-5 is 1,3-Bis(3-aminophenoxy)benzene (commonly abbreviated as APB or 1,3,3'-APB)[1]. This diamine is a critical monomer used in the synthesis of advanced, heat-resistant, and semicrystalline polyimides. Because polyimide molecular weight is exquisitely sensitive to monomer stoichiometry, APB must be purified to exceptional levels.

This guide provides field-proven methodologies, causality-driven troubleshooting, and self-validating protocols to ensure your monomer meets the rigorous demands of polymerization.

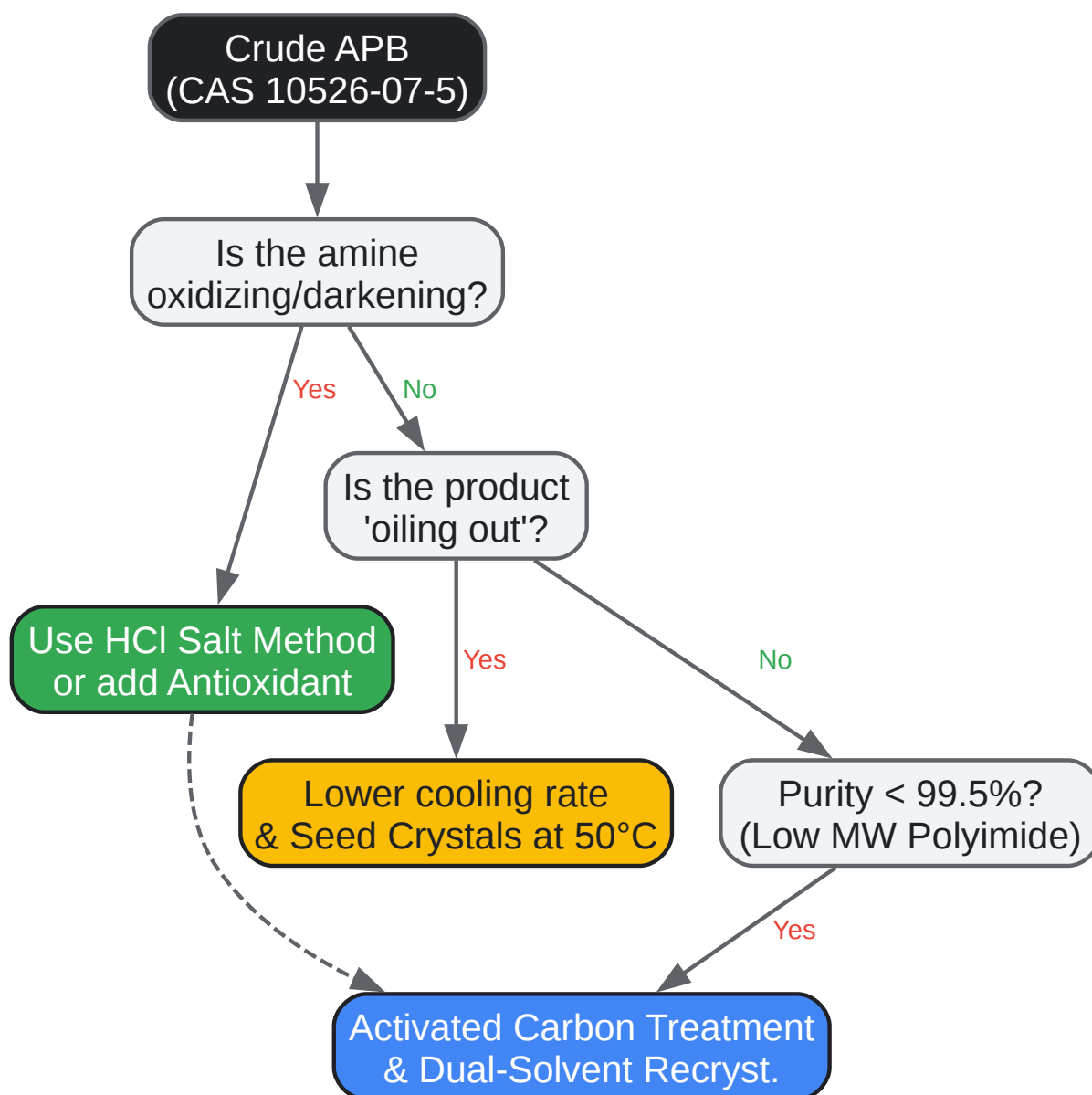
Part 1: Quantitative Material Properties

Understanding the physical properties of APB is the first step in designing a successful recrystallization system.

Property	Value	Causality / Impact on Experimental Design
CAS Number	10526-07-5	Unambiguous identifier for 1,3,3'-APB.
Molecular Weight	292.34 g/mol	Critical for calculating exact stoichiometric balance in polycondensation[1].
Melting Point	107.0 – 108.5 °C	Proximity to solvent boiling points dictates the cooling curve to prevent "oiling out".
Target Purity	≥ 99.5%	Impurities (mono-functional or tars) terminate chain growth, severely lowering polymer viscosity[2].
Oxidation Potential	High (Free Amine)	Requires inert atmospheres or protonation (HCl salt) to prevent quinoid formation[2].

Part 2: Recrystallization Logic & Workflow

Before proceeding to the protocols, consult the decision matrix below to identify the optimal purification pathway for your specific batch of crude APB.



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Troubleshooting workflow for APB recrystallization and purity optimization.

Part 3: Step-by-Step Experimental Protocols

Protocol A: Standard Free-Base Recrystallization (Toluene/Hexane)

Best for: Upgrading 95% purity APB to 98%+ for general laboratory use.

- **Dissolution:** In a nitrogen-flushed round-bottom flask, dissolve crude APB in hot toluene (approx. 1 g / 1.2 mL) at 85 °C[3].
- **Decolorization:** Add activated charcoal (5% w/w) to the hot solution. Causality: The high surface area of the carbon selectively adsorbs high-molecular-weight tar byproducts and colored quinoid oxidation products. Stir for 15 minutes.
- **Hot Filtration:** Filter the mixture rapidly through a pre-warmed Celite pad into a clean, heated receiving flask to remove the charcoal.
- **Anti-Solvent Addition:** Carefully add an equal volume of hexanes to the partially cooled toluene solution[3].
- **Controlled Crystallization:** Allow the solution to cool slowly to room temperature overnight with gentle stirring. Causality: Slow cooling prevents the solution from crossing into a liquid-liquid phase separation boundary, ensuring a pure crystal lattice forms.
- **Isolation:** Filter the white crystalline solid and dry under vacuum (< 10 Torr) at 60 °C for 24 hours.

Protocol B: Ultra-High Purity HCl Salt Method (Industrial Standard)

Best for: Achieving ≥ 99.5% purity required for high-molecular-weight polyimide synthesis.

- **Salt Formation:** Add crude APB to a 15–16% aqueous HCl solution, utilizing a 30% stoichiometric excess of HCl relative to the APB[2].
- **Heating:** Heat the mixture to 75 °C to achieve complete dissolution. Causality: Protonating the amine groups to form the dihydrochloride salt (APB-HCl) makes the molecule highly

water-soluble and sterically/electronically protects the amine from oxidative degradation during heating.

- **Nucleation Control:** Cool the solution to 50 °C and seed with pure APB-HCl crystals[2].
Causality: Seeding provides immediate nucleation sites, preventing the solution from becoming dangerously supersaturated, which would cause impurities to crash out and become trapped in the bulk solid.
- **Precipitation:** Further cool the mixture to 10 °C to fully precipitate the APB-HCl salt. Filter the crystals.
- **Secondary Recrystallization:** Recrystallize the collected APB-HCl salt from isopropyl alcohol (IPA) to remove residual multi-ring organics[2].
- **Neutralization:** Reverting the salt to the free base is achieved by treating the purified APB-HCl with an aqueous base (e.g., Na₂CO₃). Extract the liberated APB, wash with deionized water, and dry thoroughly in a vacuum oven.

Part 4: Troubleshooting FAQs

Q: Why is my APB turning dark brown or purple during the heating phase? A: Aromatic diamines are highly susceptible to air oxidation, forming highly conjugated, colored quinoid structures. Solution: Always degas your recrystallization solvents by sparging with nitrogen or argon for 15 minutes prior to use. If you are working with a severely oxidized batch, switch to Protocol B. The HCl salt method forces the amine lone pairs to bond with protons, effectively neutralizing their ability to oxidize during the thermal cycle[2].

Q: During cooling, my APB forms a sticky oil at the bottom of the flask instead of crystals. How do I fix this? A: This phenomenon is known as "oiling out" (liquid-liquid phase separation). It occurs when the boiling point of the solvent system is close to or higher than the melting point of the solute (APB mp = 107–108.5 °C[3]), and the solution becomes supersaturated above the melting point of the impure compound. Solution: Lower the temperature of the hot solvent before adding your anti-solvent. Introduce seed crystals at around 50 °C to force heterogeneous nucleation before the oiling boundary is crossed.

Q: My APB looks white and crystalline, but my polyimide synthesis yields a low inherent viscosity (low molecular weight). What is wrong? A: Step-growth polycondensation reactions

require absolute stoichiometric balance. Even 0.5% of mono-functional impurities (which act as chain terminators) or residual solvent will severely depress the polymer's molecular weight[2]. Solution: First, verify solvent removal via TGA or $^1\text{H-NMR}$; APB can form solvates that survive standard drying. If residual solvent is ruled out, your chemical purity is insufficient. Upgrade to Protocol B, which specifically excludes non-basic multi-ring impurities that tend to co-crystallize in standard organic solvent systems.

References

- Process for recrystallizing 1,3-bis(aminophenoxy benzene). Google Patents (US6008413A).
- Space Environmentally Stable Polyimides and Copolyimides Derived from[2,4-Bis(3-aminophenoxy)phenyl]diphenylphosphine Oxide. Macromolecules (ACS Publications). URL: [\[Link\]](#)

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Sources

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- 2. US6008413A - Process for recrystallizing 1,3-bis(aminophenoxy benzene) - Google Patents [patents.google.com]
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- To cite this document: BenchChem. [Technical Support Center: High-Purity Recrystallization of CAS 10526-07-5]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3318409/docs#technical-support-center-high-purity-recrystallization-of-cas-10526-07-5>]

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